

HSD17B13 Inhibitors: A Researcher's Guide to Procurement and Application

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Hsd17B13-IN-17*

Cat. No.: *B15138460*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the study of Hydroxysteroid 17-beta dehydrogenase 13 (HSD17B13) inhibitors. Given the initial query for "**Hsd17B13-IN-17**," this guide includes specific purchasing information for this compound and a broader overview of other commercially available inhibitors. The protocols provided are designed to facilitate research into the therapeutic potential of HSD17B13 inhibition in liver diseases such as non-alcoholic fatty liver disease (NAFLD) and non-alcoholic steatohepatitis (NASH).

Supplier and Purchasing Information

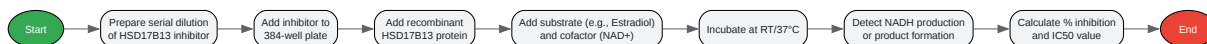
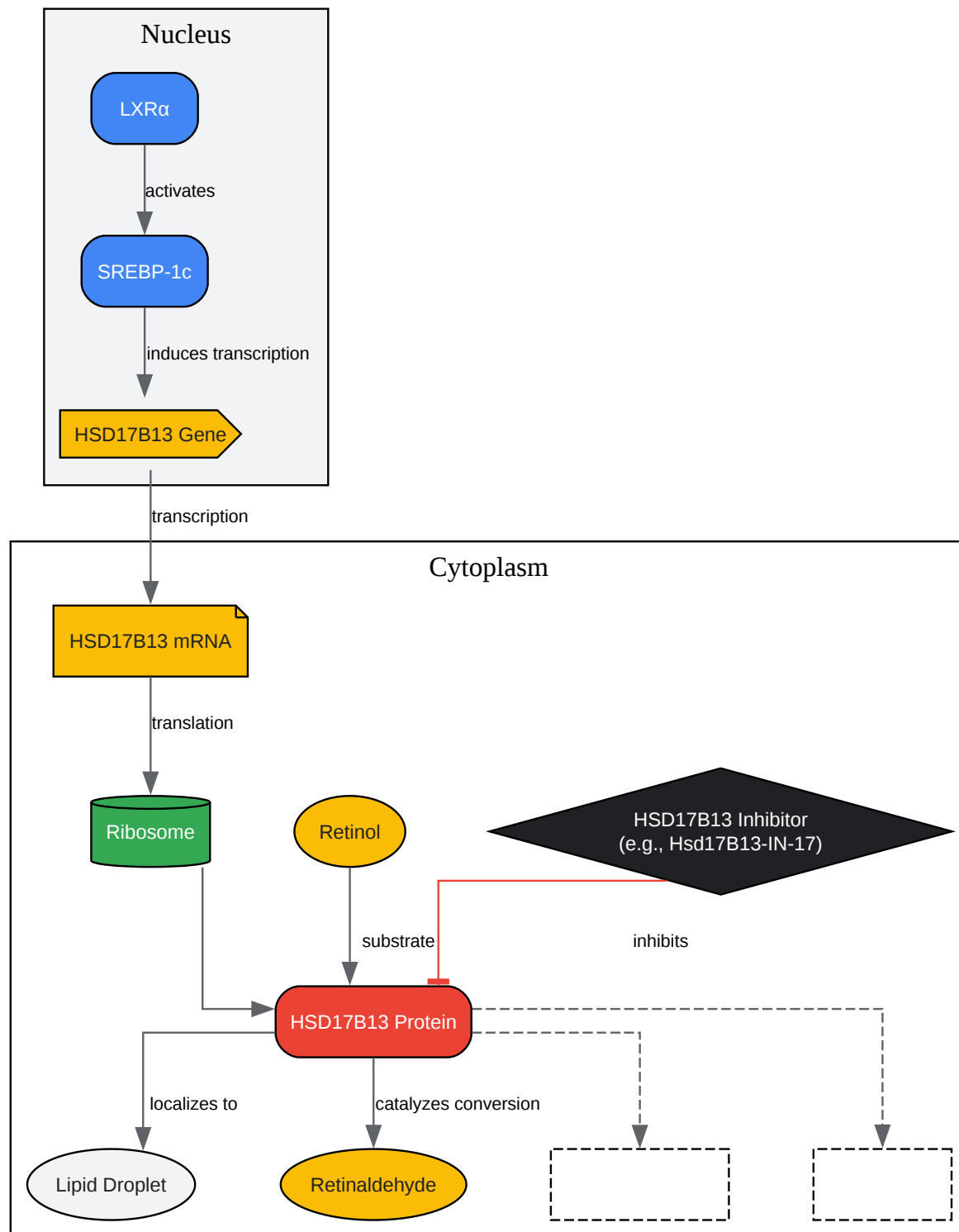
While "**Hsd17B13-IN-17**" was specifically queried, a variety of HSD17B13 inhibitors are available to the research community. The primary supplier for these compounds is MedchemExpress. Below is a summary of purchasing information for **Hsd17B13-IN-17** and other related inhibitors.

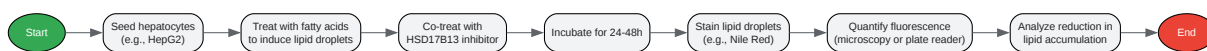
Product Name	Supplier	Catalog Number	Reported IC50
Hsd17B13-IN-17[1]	MedchemExpress	HY-161218	< 0.1 μ M (Estradiol); < 1 μ M (Leukotriene B3) [1]
HSD17B13-IN-1[2]	MedchemExpress	HY-159653	< 0.1 μ M (Estradiol)[2]
HSD17B13-IN-2[3]	MedchemExpress	HY-129583	Potent inhibitor with cell activity
HSD17B13-IN-3	MedchemExpress	HY-156736	0.38 μ M (β -estradiol); 0.45 μ M (Leukotriene B4)
HSD17B13-IN-8	MedchemExpress	HY-161212	< 0.1 μ M (Estradiol); < 1 μ M (LTB3)
HSD17B13-IN-9	MedchemExpress	HY-157627	0.01 μ M (for 50 nM HSD17B13)
HSD17B13-IN-10	MedchemExpress	HY-157630	0.01 μ M
HSD17B13-IN-18	MedchemExpress	HY-161219	< 0.1 μ M (Estradiol); < 1 μ M (Leukotriene B3)
HSD17B13-IN-23	MedchemExpress	HY-161224	< 0.1 μ M (Estradiol); < 1 μ M (Leukotriene B3)
HSD17B13-IN-39	MedchemExpress	HY-157662	Not specified
HSD17B13-IN-97	MedchemExpress	HY-163380	$\leq$ 0.1 μ M
HSD17B13-IN-99	MedchemExpress	HY-163382	< 0.1 μ M (Estradiol)
BI-3231	MedchemExpress	HY-148814	1 nM (human HSD17B13); 13 nM (mouse HSD17B13)

Mechanism of Action and Signaling Pathway

HSD17B13 is a lipid droplet-associated enzyme primarily expressed in the liver. Its expression is upregulated in NAFLD. The inhibition of HSD17B13 is a promising therapeutic strategy to

mitigate the progression of liver disease. The signaling pathway involves key regulators of lipid metabolism, including Liver X Receptor α (LXR α) and Sterol Regulatory Element-Binding Protein-1c (SREBP-1c). HSD17B13 is also involved in retinol metabolism.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- 2. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- 3. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- To cite this document: BenchChem. [HSD17B13 Inhibitors: A Researcher's Guide to Procurement and Application]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15138460/docs#hsd17b13-inhibitors-a-researcher-s-guide-to-procurement-and-application\]](https://www.benchchem.com/product/b15138460/docs#hsd17b13-inhibitors-a-researcher-s-guide-to-procurement-and-application)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)